

Application Notes and Protocols for Establishing a Rituximab-Resistant Cell Line

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Compound of Interest

Compound Name: **Rituximab**

Cat. No.: **B1143277**

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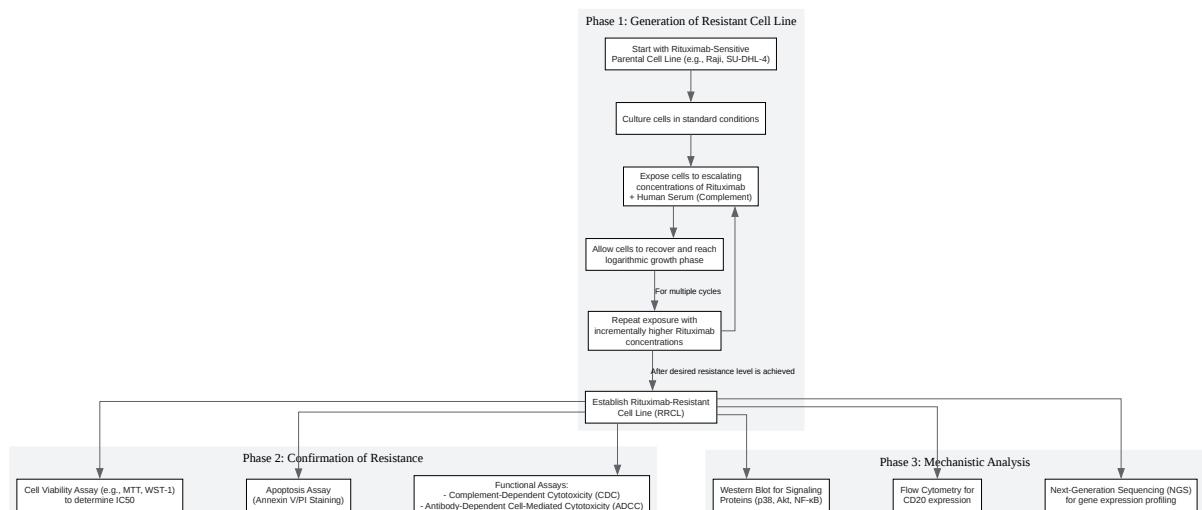
These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals to establish and characterize a **rituximab**-resistant B-cell lymphoma cell line. The protocols outlined below cover the continuous exposure method for generating resistance, confirmation of the resistant phenotype, and investigation of underlying molecular mechanisms.

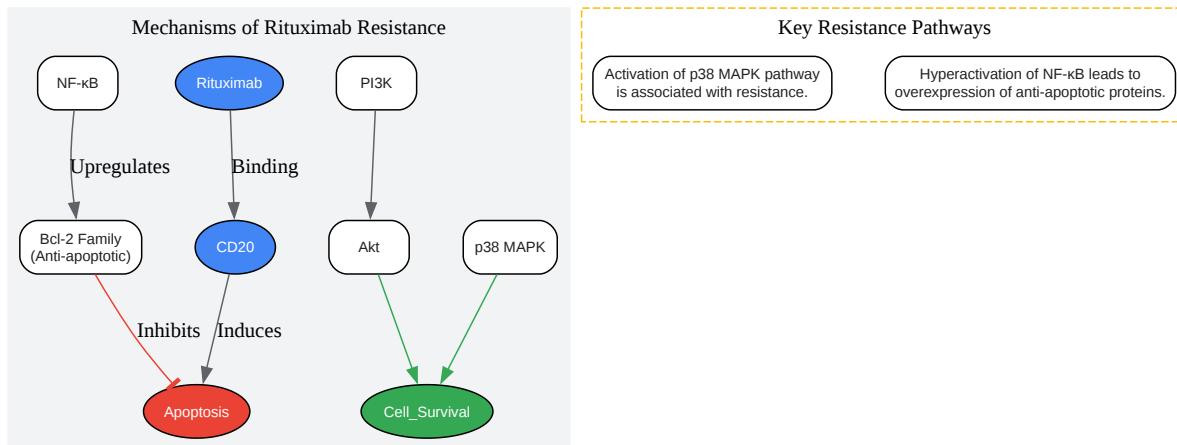
Introduction

Rituximab, a chimeric monoclonal antibody targeting the CD20 antigen on B-cells, is a cornerstone in the treatment of B-cell malignancies. However, the development of resistance, either primary or acquired, remains a significant clinical challenge. The establishment of **rituximab**-resistant cell lines *in vitro* is a critical tool for studying the molecular mechanisms of resistance and for the preclinical evaluation of novel therapeutic strategies to overcome it. This document provides detailed protocols for generating a **rituximab**-resistant cell line, confirming resistance through various assays, and exploring the associated signaling pathways.

Experimental Workflow

The overall workflow for establishing and characterizing a **rituximab**-resistant cell line involves a multi-step process. It begins with the gradual exposure of a parental, **rituximab**-sensitive cell line to increasing concentrations of the antibody. Once resistance is established, it is crucial to confirm this phenotype using functional assays. Further characterization can then be performed to elucidate the specific molecular changes that contribute to the resistant phenotype.



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